

toxicology data for 3-[(4-Methylphenyl)sulfonyl]propanoic acid

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Compound of Interest

Compound Name: 3-[(4-Methylphenyl)sulfonyl]propanoic acid

Cat. No.: B159314

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[8] 3-(4-METHYLPHENYL)SULFONYLPROPANOIC ACID | 10154-76-4 - ChemicalBook 3-(4-METHYLPHENYL)SULFONYLPROPANOIC ACID. 3-(4-METHYLPHENYL)SULFONYLPROPANOIC ACID,10154-76-4, 3-(4-METHYLPHENYL)SULFONYLPROPANOIC ACID. CAS号:10154-76-4; 英文名:3-(TOLUENE-4-SULFONYL)-PROPIONIC ACID; 中文名:3-(4-METHYLPHENYL)SULFONYLPROPANOIC ACID; CBNNumber:CB01491010; 分子式:C10H12O4S; 分子量: ... [1](#)

[2] 3-[(4-methylphenyl)sulfonyl]propanoic acid - ECHA 3-[(4-methylphenyl)sulfonyl]propanoic acid. EC Number: 233-429-2; CAS Number: 10154-76-4. Substance information. Hazard classification & labelling. GHS07. Warning. According to the notifications provided by companies to ECHA in CLP notifications this substance causes serious eye irritation, causes skin irritation and may cause respiratory irritation. Read more. CLP notifications. 1. CLP notifications. Last updated 20 December 2025. CLP notifications provide a summary of the notifications submitted by companies to ECHA as required by the CLP Regulation. They are not based on a harmonised classification and therefore may not reflect the official classification of the substance (if any). Read more about the information provided here. [3](#)

[4] 3-((4-Methylphenyl)thio)propionic acid | C10H12O2S | CID 83694 - PubChem 3-((4-Methylphenyl)thio)propionic acid | C10H12O2S | CID 83694 - structure, chemical names,

physical and chemical properties, classification, patents, literature, biological activities, safety/hazards/toxicity information, supplier lists, and more. ...

- 7.1. 1 GHS Classification
- Pictogram(s)
- Danger.
- "H301 (100%): Toxic if swallowed [Danger Acute toxicity, oral] H315 (100%): Causes skin irritation [Warning Skin corrosion/irritation] H318 (100%): Causes serious eye damage [Danger Serious eye damage/eye irritation] ... "
- P261, P264, P264+P265, P270, P271, P280, P301+P316, P302+P352, P304+P340, P305+P354+P338, P317, P319, P321, P330, P332+P317, P362+P364, P403+P233, P405, and P501.
- "Aggregated GHS information provided per 40 reports by companies from 3 notifications to the ECHA C&L Inventory. Each notification may be associated with multiple companies." ...
- 2 Names and Identifiers
- "2.1 Computed Descriptors. 2.1.1 IUPAC Name. 3-(4-methylphenyl)sulfanylpropanoic acid. 2.1.2 InChI. InChI=1S/C10H12O2S/c1-8-2-4-9(5-3-8)13-7-6-10(11)12/h2-5H,6-7H2,1H3, (H,11,12) ... "
- 2.2 Molecular Formula. C10H12O2S. Computed by PubChem 2.2 (PubChem release 2025.09.15) PubChem.
- "2.3 Other Identifiers. 2.3.1 CAS. 13739-35-0. CAS Common Chemistry; ChemIDplus; EPA DSSTox; European Chemicals Agency (ECHA); FDA Global Substance Registration System (GSRS) 13739350. ... "
- 2.4 Synonyms. 2.4.1 Depositor-Supplied Synonyms. 3-[(4-Methylphenyl)thio]propionic acid. Propanoic acid, 3-[(4-methylphenyl)thio]- 3-((4-Methylphenyl)thio)propionic acid. ...
- 11 Classification

- 11.1 ChemIDplus. ChemIDplus.
- 11.2 UN GHS Classification. GHS Classification (UNECE)
- 11.3 NORMAN Suspect List Exchange Classification. NORMAN Suspect List Exchange.
- 11.4 EPA DSSTox Classification. EPA DSSTox.
- 11.5 MolGenie Organic Chemistry Ontology. MolGenie. [5](#)

3-[(4-Methylphenyl)sulfonyl]propanoic acid | C10H12O4S | CID 780814 - PubChem **3-[(4-Methylphenyl)sulfonyl]propanoic acid** | C10H12O4S | CID 780814 - structure, chemical names, physical and chemical properties, classification, patents, literature, biological activities, safety/hazards/toxicity information, supplier lists, and more. ...

- 7.1. 1 GHS Classification
- Pictogram(s)
- Irritant.
- Signal.
- Warning.
- H315 (100%): Causes skin irritation [Warning Skin corrosion/irritation].
- H319 (100%): Causes serious eye irritation [Warning Serious eye damage/eye irritation].
- H335 (100%): May cause respiratory irritation [Warning Specific target organ toxicity, single exposure; Respiratory tract irritation].
- P261, P264, P264+P265, P271, P280, P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364, P403+P233, P405, and P501.
- "Aggregated GHS information provided per 1 company from 1 notification to the ECHA C&L Inventory. Each notification may be associated with multiple companies." ...

- 2 Names and Identifiers
- "2.1 Computed Descriptors. 2.1.1 IUPAC Name. 3-(4-methylphenyl)sulfonylpropanoic acid. 2.1.2 InChI. InChI=1S/C10H12O4S/c1-8-2-4-9(5-3-8)15(13,14)7-6-10(11)12/h2-5H,6-7H2,1H3,(H,11,12) ... "
- 2.2 Molecular Formula. C₁₀H₁₂O₄S. Computed by PubChem 2.2 (PubChem release 2025.09.15) PubChem.
- "2.3 Other Identifiers. 2.3.1 CAS. 10154-76-4. CAS Common Chemistry; ChemIDplus; EPA DSSTox; European Chemicals Agency (ECHA); FDA Global Substance Registration System (GSRS) 10154764. ... "
- 2.4 Synonyms. 2.4.1 Depositor-Supplied Synonyms. 3-(4-METHYLPHENYL)SULFONYLPROPANOIC ACID. 3-(p-Tolylsulfonyl)propanoic acid. 3-(Toluene-4-sulfonyl)-propionic acid. ...
- 11 Classification
- 11.1 UN GHS Classification. GHS Classification (UNECE)
- 11.2 MolGenie Organic Chemistry Ontology. MolGenie. [6](#) In-Depth Technical Guide: Toxicological Profile of **3-[(4-Methylphenyl)sulfonyl]propanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. The information contained herein is compiled from publicly available sources and is not exhaustive. It is not a substitute for a comprehensive safety data sheet (SDS) or a formal risk assessment.

Introduction

3-[(4-Methylphenyl)sulfonyl]propanoic acid, with the CAS number 10154-76-4, is a chemical compound containing a sulfonyl group. This guide provides a summary of the available toxicological data for this compound to support research and development activities. Due to the limited availability of in-depth, publicly accessible toxicological studies, this document primarily

relies on harmonized hazard classifications and information extrapolated from related chemical structures.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** is presented below.

| Property | Value |
|-------------------|--|
| IUPAC Name | 3-(4-methylphenyl)sulfonylpropanoic acid |
| Synonyms | 3-(p-Tolylsulfonyl)propanoic acid, 3-(Toluene-4-sulfonyl)-propionic acid |
| CAS Number | 10154-76-4 |
| Molecular Formula | C ₁₀ H ₁₂ O ₄ S |
| Molecular Weight | 228.26 g/mol |

Toxicological Data Summary

Comprehensive quantitative toxicological data, such as LD₅₀ (Lethal Dose, 50%) or NOAEL (No-Observed-Adverse-Effect-Level), for **3-[(4-Methylphenyl)sulfonyl]propanoic acid** are not readily available in the public domain. The toxicological information is primarily derived from the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Classification

The following table summarizes the GHS hazard classifications for **3-[(4-Methylphenyl)sulfonyl]propanoic acid** based on notifications to the European Chemicals Agency (ECHA).^[2]

| Hazard Class | Hazard Statement | Pictogram | Signal Word |
|---|--|------------------|-------------|
| Skin Irritation | H315: Causes skin irritation | GHS07 (Irritant) | Warning |
| Eye Irritation | H319: Causes serious eye irritation | GHS07 (Irritant) | Warning |
| Specific target organ toxicity — single exposure (Respiratory tract irritation) | H335: May cause respiratory irritation | GHS07 (Irritant) | Warning |

Acute Toxicity

No specific studies detailing the acute oral, dermal, or inhalation toxicity of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** were identified. The GHS classification suggests that the primary acute effects are irritant in nature.

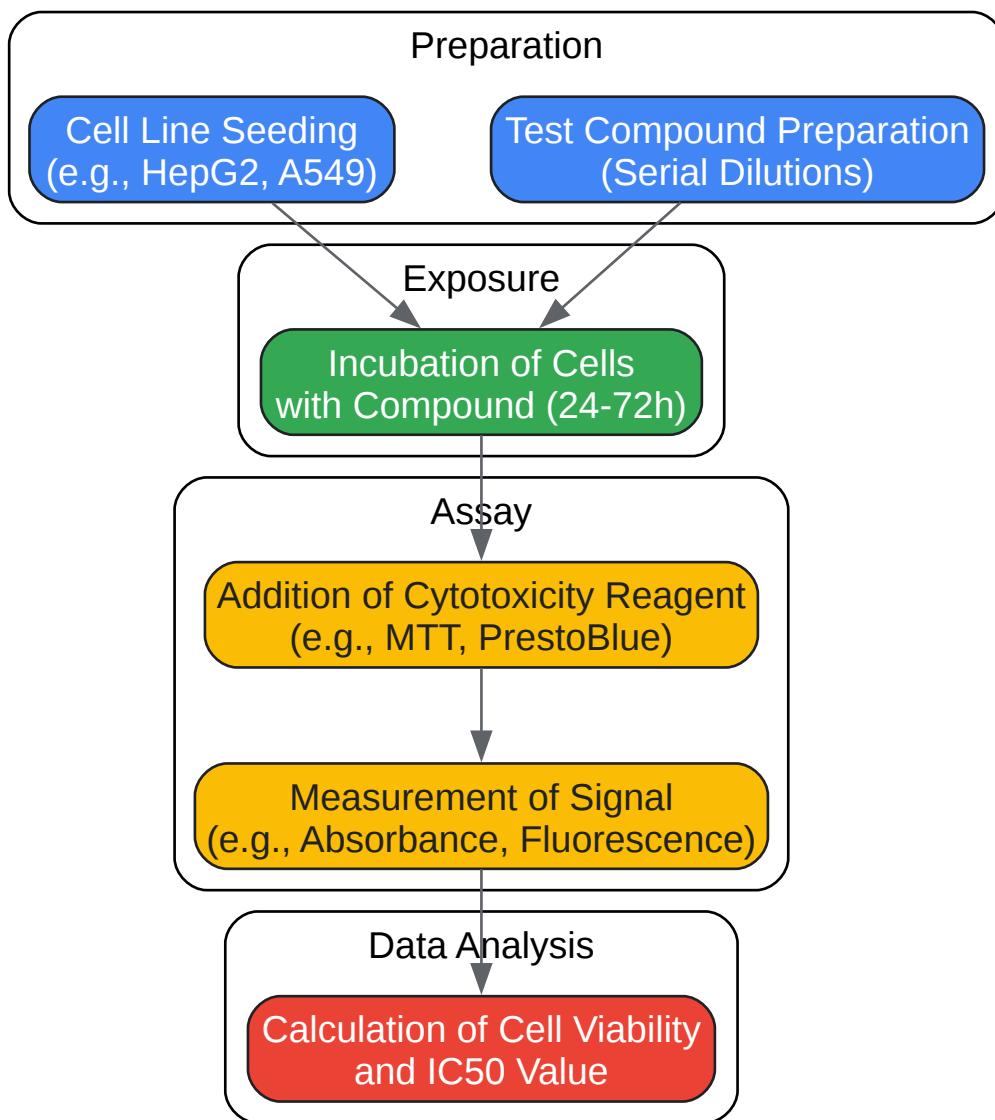
Chronic Toxicity, Carcinogenicity, and Genotoxicity

There is no publicly available data on the chronic toxicity, carcinogenicity, or genotoxicity of **3-[(4-Methylphenyl)sulfonyl]propanoic acid**.

Experimental Protocols

Detailed experimental protocols for toxicological studies on **3-[(4-Methylphenyl)sulfonyl]propanoic acid** are not available due to the absence of published studies. For researchers planning to conduct such studies, standardized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD) for the Testing of Chemicals should be followed.

As a general reference, a workflow for a common in vitro cytotoxicity assay is provided below.



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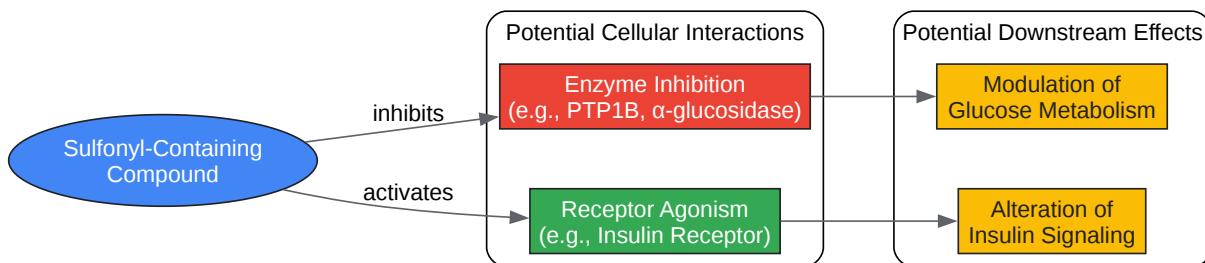
Caption: Generalized workflow for an in vitro cytotoxicity assay.

Potential Signaling Pathways

Specific signaling pathways affected by **3-[(4-Methylphenyl)sulfonyl]propanoic acid** have not been elucidated. However, compounds containing a sulfonyl group are known to interact with various biological targets. Sulfonamides and sulfones have been reported to act as inhibitors of enzymes such as 11 β -hydroxysteroid dehydrogenase type 1, α -glucosidase, and protein tyrosine phosphatase 1B. They can also act as agonists for the insulin receptor tyrosine

kinase. These interactions are often involved in the regulation of glucose metabolism and insulin signaling.

The following diagram illustrates a generalized view of how a sulfonyl-containing compound might interact with cellular signaling pathways, based on the known activities of this chemical class.



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Caption: Potential interactions of sulfonyl compounds with signaling pathways.

Important Note: The depicted pathways are generalized for the sulfonyl chemical class and have not been specifically demonstrated for **3-[(4-Methylphenyl)sulfonyl]propanoic acid**.

Conclusion and Future Directions

The currently available data on the toxicology of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** is limited to GHS hazard classifications, indicating it is an irritant to the skin, eyes, and respiratory system. There is a clear need for comprehensive toxicological studies to determine its acute and chronic toxicity, as well as its potential for genotoxicity and carcinogenicity. Future research should focus on in vitro and in vivo studies following standardized protocols to establish a robust safety profile for this compound. Understanding its mechanism of action and interaction with cellular signaling pathways will also be crucial for any potential therapeutic development.

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